

Standard concentration of ANT2681 for susceptibility testing (8 µg/ml)

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Compound of Interest		
Compound Name:	ANT2681	
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Application Notes and Protocols for ANT2681 Susceptibility Testing

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of Gram-negative bacteria, particularly metallo- β -lactamase (MBL)-producing Enterobacterales, to meropenem in combination with the MBL inhibitor **ANT2681**. The standard fixed concentration of 8 µg/ml for **ANT2681** is utilized in these protocols, a concentration determined to be optimal for restoring meropenem's efficacy without providing additional benefit at higher concentrations. [1]

Introduction

ANT2681 is a specific and competitive inhibitor of metallo-β-lactamases (MBLs), with particularly potent activity against New Delhi metallo-β-lactamase (NDM) enzymes.[1][2][3] MBLs are a significant cause of carbapenem resistance in Gram-negative bacteria. By inhibiting the activity of these enzymes, **ANT2681** restores the antibacterial efficacy of carbapenems like meropenem.[1][2][4][5] In vitro studies have demonstrated that **ANT2681** itself possesses no intrinsic antibacterial activity.[1][6] Its sole function is to counteract the primary resistance mechanism mediated by MBLs.



The combination of meropenem and **ANT2681** offers a promising therapeutic strategy against infections caused by MBL-producing carbapenem-resistant Enterobacterales (CRE).[2][3]

Data Presentation

The following tables summarize the in vitro activity of meropenem alone and in combination with a fixed concentration of 8 μ g/ml of **ANT2681** against various MBL-producing Enterobacterales. The data is presented as Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism.

Table 1: In Vitro Susceptibility of Meropenem with Increasing Concentrations of **ANT2681** against MBL-positive and NDM-positive Enterobacterales[7]

Organism Group	ANT2681 Concentration (µg/ml)	Meropenem MIC50 (μg/ml)	Meropenem MIC90 (μg/ml)
MBL-positive Enterobacterales	0	>32	>32
2	2	32	
4	1	16	_
8	0.25	8	_
16	0.25	8	_
NDM-positive Enterobacterales	0	>64	>64
2	4	32	
4	2	16	_
8	0.5	4	_
16	0.5	4	_



Table 2: Antibacterial Activity of Meropenem and Meropenem-**ANT2681** (8 μg/ml) against Different Subsets of MBL-positive Enterobacterales[1]

Carbapenemase Profile	Number of Isolates	Meropenem MIC90 (μg/ml)	Meropenem- ANT2681 (8 μg/ml) MIC ₉₀ (μg/ml)
NDM only	1,108	>32	8
NDM + VIM	5	>32	8
VIM only	251	>32	>32
IMP only	49	>32	>32

Experimental Protocols

The following protocol is for the determination of Minimum Inhibitory Concentrations (MICs) of meropenem in combination with a fixed concentration of **ANT2681** (8 μ g/ml) against Gramnegative bacteria using the broth microdilution method, following the guidelines of the Clinical and Laboratory Standards Institute (CLSI).

Materials

- ANT2681
- Meropenem
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile saline or broth for inoculum dilution
- Incubator (35°C ± 2°C)
- · Micropipettes and sterile tips



Preparation of Reagents

- Cation-Adjusted Mueller-Hinton Broth (CAMHB): Prepare CAMHB according to the manufacturer's instructions. The final concentration of cations should be 20 to 25 mg/L of calcium and 10 to 12.5 mg/L of magnesium.
- ANT2681 Stock Solution: Prepare a stock solution of ANT2681 in a suitable solvent to a known concentration.
- Meropenem Stock Solution: Prepare a stock solution of meropenem in a suitable solvent to a known concentration.
- Working Solutions:
 - **ANT2681** Working Solution: Prepare a working solution of **ANT2681** in CAMHB at a concentration of 16 μg/ml (this will be diluted 1:1 in the microtiter plate to achieve the final fixed concentration of 8 μg/ml).
 - Meropenem Serial Dilutions: Prepare a series of 2-fold serial dilutions of meropenem in CAMHB containing 16 μg/ml of ANT2681. The concentration range of meropenem should be appropriate to determine the MIC of the test organisms (e.g., 0.06 to 64 μg/ml).

Experimental Procedure

- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
 - Suspend the colonies in sterile saline or broth.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10⁸ CFU/ml.
 - Within 15 minutes of standardization, dilute the inoculum in CAMHB to achieve a final concentration of approximately 5 x 10⁵ CFU/ml in each well of the microtiter plate.
- Microtiter Plate Preparation:



- Dispense 50 μl of the appropriate meropenem-ANT2681 serial dilution into each well of the 96-well microtiter plate.
- Include a growth control well containing 50 μl of CAMHB with 16 μg/ml ANT2681 but no meropenem.
- Include a sterility control well containing 100 μl of uninoculated CAMHB.

Inoculation:

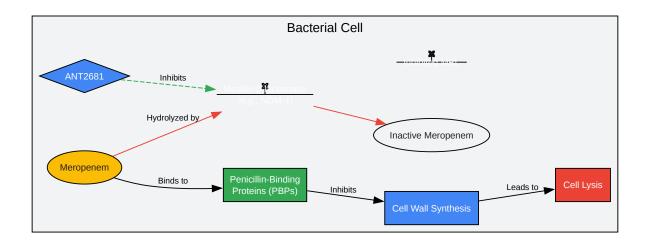
Add 50 μl of the diluted bacterial inoculum to each well (except the sterility control well),
 bringing the total volume to 100 μl. The final fixed concentration of ANT2681 in each well will be 8 μg/ml.

Incubation:

- Incubate the microtiter plates at 35°C ± 2°C for 16-20 hours in ambient air.
- · Reading and Interpretation:
 - Following incubation, examine the plates for bacterial growth. The MIC is the lowest concentration of meropenem that completely inhibits visible growth of the organism.
 - The growth control well should show turbidity, and the sterility control well should remain clear.

Visualizations Signaling Pathway Diagram



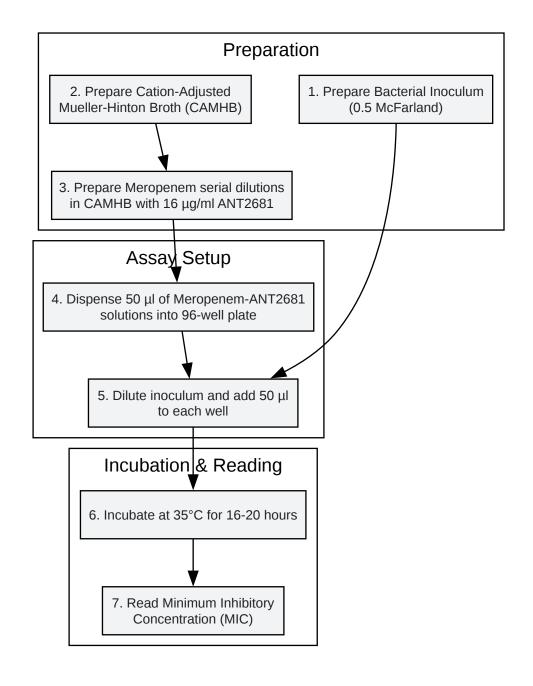


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Caption: Mechanism of ANT2681 action in restoring meropenem activity.

Experimental Workflow Diagram





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Caption: Workflow for meropenem-ANT2681 susceptibility testing.

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